

molecular weight and formula of m-PEG5-nitrile

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Compound of Interest

Compound Name: *m*-PEG5-nitrile

Cat. No.: B609271

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An In-depth Technical Guide to **m-PEG5-nitrile**

This guide provides a detailed overview of the physicochemical properties of **m-PEG5-nitrile**, a heterobifunctional PEG linker used in bioconjugation and drug development. It is intended for researchers, scientists, and professionals in the field of drug development and polymer chemistry.

Chemical Identity and Properties

m-PEG5-nitrile, also known as methoxy-pentaethylene glycol-nitrile, is a PEG linker that contains a terminal nitrile group.^{[1][2]} The presence of the hydrophilic polyethylene glycol (PEG) spacer enhances the solubility of conjugated molecules in aqueous media.^[1] The nitrile functional group can participate in various chemical reactions, such as hydrolysis and reduction, making it a versatile tool for chemical synthesis.^{[1][2]}

This compound is often utilized as a starting material for creating more complex molecules, including antiviral, anticancer, and antifungal agents. Furthermore, it has applications as a crosslinking agent in the development of drug delivery systems and in the design of polymeric prodrugs. It also serves as a PEG-based PROTAC (Proteolysis Targeting Chimera) linker for the synthesis of PROTACs, which are molecules designed to selectively degrade target proteins.

Quantitative Data

The key quantitative properties of **m-PEG5-nitrile** are summarized in the table below.

Property	Value	References
Molecular Formula	C12H23NO5	
Molecular Weight	261.32 g/mol	
Purity	≥95% - 98%	
CAS Number	81836-41-1	

Storage and Handling

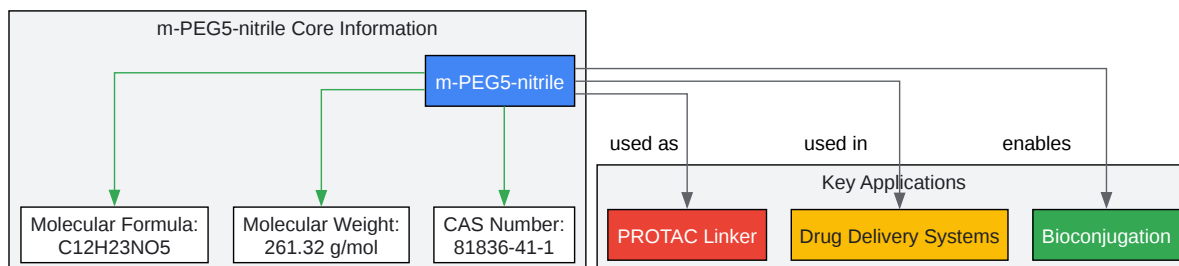
For long-term stability, **m-PEG5-nitrile** should be stored at -20°C. When preparing solutions, it is recommended to use them on the same day. If stock solutions are necessary, they should be aliquoted and stored in tightly sealed vials at -20°C, where they are generally stable for up to one month. Before use, the product should be allowed to equilibrate to room temperature for at least one hour prior to opening the vial.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and characterization of **m-PEG5-nitrile** are proprietary to the manufacturers and are not publicly available in the searched literature. However, general analytical techniques such as Nuclear Magnetic Resonance (NMR) are used to confirm its structure, and Safety Data Sheets (SDS) are available from suppliers.

Logical Relationships of m-PEG5-nitrile Properties

The following diagram illustrates the fundamental properties and applications of **m-PEG5-nitrile**.



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Core properties and applications of **m-PEG5-nitrile**.

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References

- 1. m-PEG5-nitrile, 81836-41-1 | BroadPharm [broadpharm.com]
- 2. M-PEG-nitrile | AxisPharm [axispharm.com]
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